

A Comparative Analysis of Bond Strength: Shofu Hybond vs. RelyX Luting Plus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shofu Hybond

Cat. No.: B1166243

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A detailed review of in-vitro studies reveals key differences in the bond strength of Shofu and 3M resin-modified glass ionomer (RMGI) cements. While direct comparative data between **Shofu Hybond** and RelyX Luting Plus is limited, existing research on similar material classes provides valuable insights for researchers and dental professionals.

This guide synthesizes available data on the bond strength of **Shofu Hybond** series cements and 3M's RelyX Luting Plus, focusing on shear bond strength to dentin, a critical factor for the clinical success of dental restorations.

Quantitative Data Summary

A review of available literature provides the following bond strength values for cements from both manufacturers. It is important to note that the data for the Shofu product is for a conventional glass ionomer cement, as directly comparable data for their resin-modified glass ionomer was not available in peer-reviewed literature.

Cement Brand and Type	Substrate	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Shofu HY-Bond Glass Ionomer CX (Conventional GIC)	Dentin	6.11	0.19
3M RelyX Luting 2 (RMGI)	Not Specified	1.53 (Shear Peel Bond Strength)	Not Reported

Experimental Protocols

The methodologies employed in the cited studies to determine shear bond strength are crucial for interpreting the results.

Study on Shofu HY-Bond Glass Ionomer CX Cement

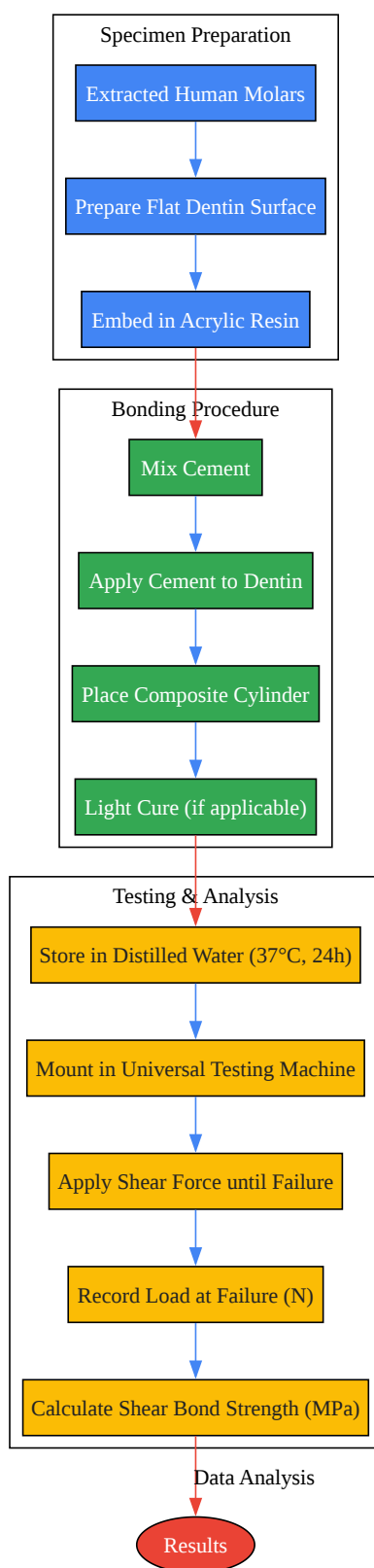
An in-vitro study evaluated the shear bond strength of Shofu's HY-Bond glass ionomer CX cement. The experiment was conducted under controlled ambient temperature conditions ($24\pm 2^{\circ}\text{C}$). The cement was mixed according to the manufacturer's instructions and applied to the prepared tooth surface. A universal testing machine was used to apply a shearing force at a crosshead speed of 0.5 mm/min until bond failure occurred.

Study on 3M RelyX Luting 2

In a separate in-vitro investigation, the shear peel bond strength of RelyX Luting 2, a resin-modified glass ionomer cement, was assessed. While the specific substrate was not detailed in the available abstract, the study involved bonding procedures followed by storage in distilled water at 37°C for 24 hours prior to testing in a universal testing machine.^[1] It is important to distinguish shear peel bond strength from pure shear bond strength, as the testing modality can influence the results.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for determining the shear bond strength of dental cements.



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Typical workflow for a shear bond strength study.

Discussion

The available data indicates a notable difference in the reported bond strength values between the Shofu conventional glass ionomer cement and the 3M resin-modified glass ionomer cement. The shear bond strength of Shofu's HY-Bond glass ionomer CX to dentin was found to be 6.11 MPa. In contrast, the shear peel bond strength of RelyX Luting 2 was reported as 1.53 MPa.[1]

It is critical to acknowledge the limitations of this comparison. The data for the Shofu product is for a conventional glass ionomer, not a resin-modified one, which is the direct competitor to RelyX Luting Plus. Resin-modified glass ionomers are generally expected to exhibit higher bond strengths than their conventional counterparts due to the addition of resin components that enhance adhesion. Furthermore, the testing methodologies, particularly the distinction between shear bond strength and shear peel bond strength, can significantly impact the measured values.

To provide a definitive comparison between **Shofu Hybond** RMGI and RelyX Luting Plus, further in-vitro studies that directly compare these two specific materials under identical, standardized testing conditions are necessary. Researchers are encouraged to conduct such studies to provide the dental community with clear, evidence-based guidance on the selection of luting cements.

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References

- 1. researchgate.net [researchgate.net]
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